

Application Note: Regioselective Bromination of 4-Methoxyphenylacetic Acid

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Compound of Interest

Compound Name: *3-Bromo-4-methoxyphenylacetic acid*

Cat. No.: *B1266610*

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Abstract

This document provides a detailed experimental protocol for the regioselective bromination of 4-methoxyphenylacetic acid to synthesize 2-(3-bromo-4-methoxyphenyl)acetic acid. This synthesis is a crucial step in the preparation of various compounds with significant biological activity, including intermediates for natural product synthesis. The protocol outlines a straightforward and efficient method using bromine in acetic acid, resulting in a high yield of the desired product. This application note includes a step-by-step methodology, a summary of quantitative data, and a visual representation of the experimental workflow.

Introduction

The bromination of aromatic compounds is a fundamental transformation in organic synthesis, providing key intermediates for the development of pharmaceuticals and other bioactive molecules. 4-Methoxyphenylacetic acid is a readily available starting material, and its bromination offers a pathway to substituted phenylacetic acid derivatives. These derivatives are valuable building blocks in medicinal chemistry. For instance, 2-(3-bromo-4-methoxyphenyl)acetic acid serves as a precursor in the synthesis of combretastatin A-4, an antimitotic agent, and verongamine.[1] The methoxy group of the starting material directs the electrophilic substitution to the positions ortho to it, leading to a regioselective reaction.

Data Presentation

The following table summarizes the key quantitative data for the experimental protocol described below.

Parameter	Value	Reference
Starting Material	4-Methoxyphenylacetic acid	[1]
Reagents	Bromine, Acetic Acid	[1]
Product	2-(3-Bromo-4-methoxyphenyl)acetic acid	[1][2]
Yield	84%	[1][2]
Melting Point	113.15–114.05 °C (386.3–387.2 K)	[1]
Appearance	White crystalline powder	[1]

Experimental Protocol

This protocol details the regioselective bromination of 4-methoxyphenylacetic acid.[1]

Materials:

- 4-Methoxyphenylacetic acid (10 g, 60.2 mmol)
- Glacial acetic acid (90 ml total)
- Bromine (9.62 g, 3.1 ml, 60.2 mmol)
- Ice-water (approx. 530 ml)
- Xylene (for recrystallization)

Equipment:

- Stirring apparatus (e.g., magnetic stirrer and stir bar)

- Reaction flask
- Dropping funnel
- Beaker (500 ml or larger)
- Filtration apparatus (e.g., Büchner funnel and flask)
- Heating apparatus for recrystallization (e.g., hot plate)

Procedure:

- **Dissolution of Starting Material:** In a suitable reaction flask, dissolve 10 g (60.2 mmol) of 4-methoxyphenylacetic acid in 60 ml of glacial acetic acid with stirring.
- **Preparation of Bromine Solution:** In a separate container, prepare a solution of 9.62 g (3.1 ml, 60.2 mmol) of bromine in 30 ml of glacial acetic acid.
- **Addition of Bromine:** Slowly add the bromine solution dropwise to the stirred solution of 4-methoxyphenylacetic acid over a period of 30 minutes.
- **Reaction:** Stir the resulting mixture at room temperature for 60 minutes.
- **Precipitation:** Pour the reaction mixture into 500 ml of ice-water. A pale yellow, turbid mixture should form.
- **Workup:** Stir the mixture for 10 minutes, then collect the precipitate by filtration.
- **Washing:** Rinse the filtered solid with three 10 ml portions of ice-water.
- **Drying:** Air-dry the solid for 20 minutes.
- **Purification:** Recrystallize the crude product from hot xylene to yield a white crystalline powder.

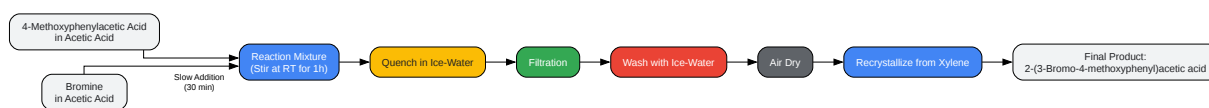
Safety Precautions:

- This experiment should be performed in a well-ventilated fume hood.

- Bromine is highly corrosive and toxic. Handle with extreme care and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Glacial acetic acid is corrosive. Avoid contact with skin and eyes.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the bromination of 4-methoxyphenylacetic acid.



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Caption: Experimental workflow for the synthesis of 2-(3-bromo-4-methoxyphenyl)acetic acid.

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References

- 1. 2-(3-Bromo-4-methoxyphenyl)acetic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 2. consensus.app [consensus.app]
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